

# 1-Dodecene CAS number and IUPAC name

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## Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B3054840

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An In-Depth Technical Guide to **1-Dodecene**

## Core Substance Identification

CAS Number: 112-41-4[1][2][3][4][5][6]

IUPAC Name: dodec-1-ene[1][2][4][5]

## Introduction

**1-Dodecene** is a linear alpha-olefin with the chemical formula  $C_{12}H_{24}$ . [1][4] It consists of a twelve-carbon chain with a double bond at the primary or alpha ( $\alpha$ ) position. [2][4] This positioning of the double bond enhances its chemical reactivity, making it a valuable intermediate in the chemical industry. [2] It is a colorless liquid with a mild odor and is insoluble in water. [1][2] This guide provides a comprehensive overview of **1-dodecene**, including its physicochemical properties, synthesis, key experimental protocols, and applications relevant to research and development.

## Physicochemical Properties

The physical and chemical properties of **1-dodecene** are summarized in the tables below.

## General Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>24</sub>	[1][2][4][5]
Molecular Weight	168.32 g/mol	[1][3][4]
Appearance	Colorless liquid	[1][2]
Odor	Mild, pleasant	[1][2]

## Thermodynamic Properties

Property	Value	Source
Melting Point	-35.2 °C	[2]
Boiling Point	213.8 °C	[2]
Flash Point	77 °C (171 °F)	[2]
Autoignition Temperature	255 °C (491 °F)	[7]
Vapor Pressure	0.2 mmHg @ 20 °C	[7]
Density	0.758 g/mL @ 20 °C	[7]

## Solubility and Partition Coefficients

Property	Value	Source
Solubility in water	Insoluble	[1][2]
Solubility in organic solvents	Soluble in ethanol, ethyl ether, acetone	[1][2]
logP (Octanol/Water Partition Coefficient)	6.1	[1]

## Synthesis and Manufacturing

Commercially, **1-dodecene** is primarily produced through the oligomerization of ethylene.[2][4]  
Several processes are employed:

- Shell Higher Olefin Process (SHOP): This method uses a nickel catalyst to oligomerize ethylene.[\[2\]](#)[\[4\]](#)
- Gulf and Ethyl Corporation Processes: These processes utilize triethylaluminium as a catalyst.[\[2\]](#)[\[4\]](#) The mechanism involves the insertion of ethylene into an aluminum-alkyl bond, followed by beta-hydride elimination to yield the alpha-olefin.[\[2\]](#)[\[4\]](#)

## Experimental Protocols

### Hydroformylation of 1-Dodecene to Tridecanal

This process, also known as oxo synthesis, is a key industrial reaction for the production of aldehydes from alkenes. Tridecanal is a valuable intermediate in the manufacturing of detergents and plasticizers.

Objective: To synthesize n-tridecanal from **1-dodecene** via hydroformylation.

Materials:

- **1-Dodecene**
- Synthesis gas (a mixture of carbon monoxide and hydrogen)
- Rhodium-based catalyst (e.g.,  $\text{Rh}(\text{acac})(\text{CO})_2$ )[\[8\]](#)
- Water-soluble ligand (e.g., SulfoXantphos)[\[8\]](#)[\[9\]](#)
- Non-ionic surfactant (e.g., Marlipal 24/70)[\[8\]](#)[\[9\]](#)
- Solvent (e.g., water)
- High-pressure reactor

Methodology:

- The reaction is typically carried out in a multiphase system, often a microemulsion, to enhance the solubility of the non-polar **1-dodecene** in the aqueous catalyst phase.[\[9\]](#)

- The rhodium precursor and the water-soluble ligand are dissolved in water to form the active catalyst complex.[8]
- **1-Dodecene**, the aqueous catalyst solution, and a surfactant are charged into a high-pressure reactor.[9]
- The reactor is pressurized with synthesis gas (CO/H<sub>2</sub>).
- The reaction mixture is heated to the desired temperature (e.g., 95 °C) and stirred to ensure efficient mixing.[8]
- The reaction progress is monitored by analyzing samples for the consumption of **1-dodecene** and the formation of tridecanal.
- Upon completion, the product phase is separated from the aqueous catalyst phase, which can be recycled.[9]

## Alkylation of Benzene with 1-Dodecene

This Friedel-Crafts alkylation reaction produces linear alkylbenzenes (LABs), which are precursors to linear alkylbenzene sulfonates (LAS), a major class of synthetic detergents.

Objective: To synthesize linear phenyldodecanes by the alkylation of benzene with **1-dodecene**.

Materials:

- **1-Dodecene**
- Benzene
- Acid catalyst (e.g., non-zeolitic catalysts like clays, pillared clays, or clay-supported heteropolyacids)
- Autoclave reactor

Methodology:

- A specific molar ratio of **1-dodecene** to benzene (e.g., 1:10) is used to favor monoalkylation and minimize the formation of dialkylated products.
- The catalyst is added to the benzene in an autoclave.
- The mixture is heated to the reaction temperature (e.g., 150 °C) with stirring (e.g., 1000 rpm).
- **1-Dodecene** is then introduced into the reactor.
- The reaction is allowed to proceed for a set duration, with samples taken periodically to monitor the conversion of **1-dodecene** and the product distribution.
- After the reaction, the catalyst is separated from the product mixture by filtration.
- The excess benzene is removed by distillation, and the resulting linear phenyldodecane products are purified.

## Applications and Relevance

**1-Dodecene** is a versatile chemical with a range of applications in various fields.

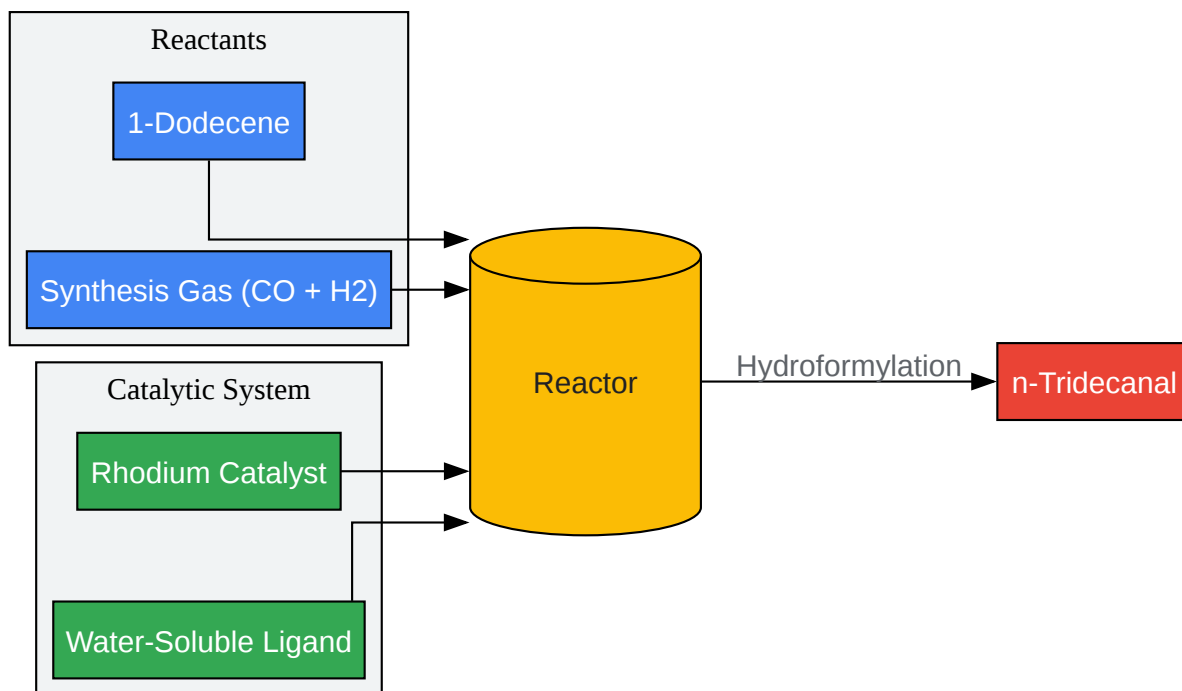
- **Surfactants and Detergents:** As a precursor to tridecanal and linear alkylbenzenes, it is fundamental in the production of detergents and surfactants.[2]
- **Polymers:** It is used as a comonomer in the production of polyethylene to modify its properties, such as density and flexibility.[3]
- **Lubricants:** **1-Dodecene** is a feedstock for the synthesis of polyalphaolefins (PAOs), which are used as high-performance synthetic lubricants.[3]
- **Chemical Intermediate:** It serves as a starting material for the synthesis of various other chemicals.[5]

## Biological Relevance

While primarily an industrial chemical, **1-dodecene** has been identified as a human and mammalian metabolite.[1][3] It is also found in some natural sources, such as soybeans.[1]

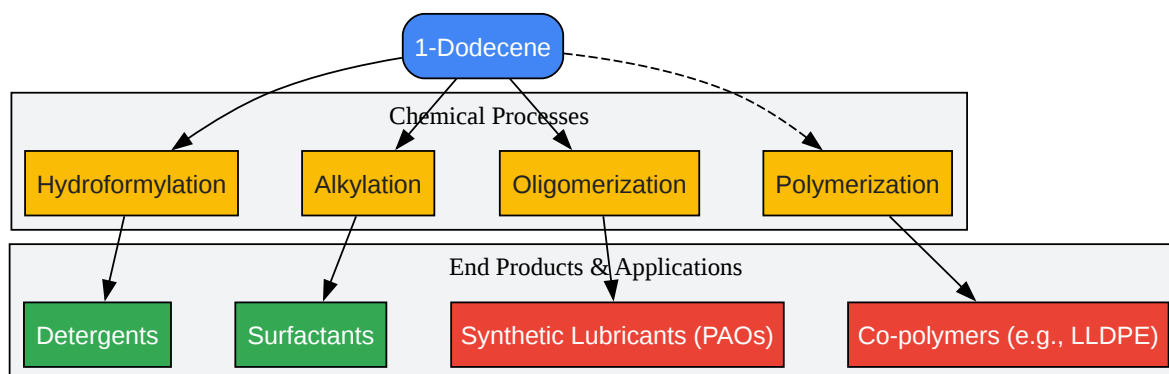
Some studies have suggested that long-chain alkenes, including **1-dodecene**, may possess antimicrobial properties.

## Visualizations



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Caption: Hydroformylation of **1-Dodecene** to n-Tridecanal.



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Caption: Key Applications Derived from **1-Dodecene**.

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